Aluminum Phosphate: A Comprehensive Technical Guide for Researchers and Drug Development Professionals

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Compound of Interest

Compound Name:	*Aluminium chloridephosphate*
CAS No.:	*52082-39-0*
Cat. No.:	*B15174974*

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CAS Number: 7784-30-7

Abstract

This technical guide provides an in-depth overview of aluminum phosphate, a versatile inorganic compound with significant applications in catalysis and as a pharmaceutical excipient, particularly as an adjuvant in vaccines. This document details its chemical and physical properties, outlines experimental protocols for its synthesis, and explores its mechanism of action as a vaccine adjuvant through the lens of immunological signaling pathways. Furthermore, it presents a standardized workflow for the characterization of its catalytic activity. The information is intended for researchers, scientists, and professionals in the field of drug development to support and advance their research and development activities.

Chemical and Physical Properties

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Aluminum phosphate ($AlPO_4$) is a salt of aluminum and phosphoric acid. It occurs naturally as the mineral berlinite.[1] Its properties can vary depending on its crystalline form and degree of hydration.

Chemical Identifiers

A comprehensive list of chemical identifiers for aluminum phosphate is provided in the table below, facilitating its unambiguous identification across various databases and regulatory frameworks.

Identifier Type	Value
CAS Number	7784-30-7[1][2][3][4]
EC Number	232-056-9[1][2][4]
PubChem CID	64655[1][5]
UNII	F92V3S521O[1]
ChEMBL ID	CHEMBL3833315[1][5]
DrugBank ID	DB14517[1][5]
RTECS Number	TB6450000[1]
InChI	InChI=1S/Al.H3O4P/c;1-5(2,3)4/h;(H3,1,2,3,4)/q+3;/p-3[1][5]
InChIKey	ILRRQNADMUWWFW-UHFFFAOYSA-K[1][5]
SMILES	[O-]P(=O)([O-])[O-].[Al+3][5]

Physicochemical Data

The key physical and chemical properties of anhydrous aluminum phosphate are summarized in the table below. These properties are crucial for its application in various fields.

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Property	Value
Molecular Formula	$AlPO_4$[1][3]
Molar Mass	121.95 g/mol [1][2][3]
Appearance	White, crystalline powder[1][6]
Density	2.566 g/cm³[1][7]
Melting Point	1,800 °C (decomposes)[1][6]
Solubility in water	Insoluble[6][7][8]
Solubility	Very slightly soluble in HCl and HNO_3[1][6][7]

Synthesis of Aluminum Phosphate

Aluminum phosphate can be synthesized through various methods, with co-precipitation and hydrothermal synthesis being the most common for producing materials with controlled properties for specific applications.

Experimental Protocol: Co-precipitation Synthesis of Aluminum Phosphate Nanoparticles

This protocol details the synthesis of aluminum phosphate nanoparticles via a chemical co-precipitation method. This method is valued for its simplicity and scalability.

Materials:

- Aluminum chloride hexahydrate ($AlCl_3 \cdot 6H_2O$)
- Disodium phosphate dihydrate ($Na_2HPO_4 \cdot 2H_2O$)
- Sodium hydroxide (NaOH)
- Deionized water

Procedure:

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- Precursor Solution Preparation:
  - Prepare a 0.5 M aqueous solution of aluminum chloride hexahydrate.
  - Prepare a 0.5 M aqueous solution of disodium phosphate dihydrate.
- Precipitation:
  - In a beaker, add the aluminum chloride solution.
  - While stirring vigorously, slowly add the disodium phosphate solution dropwise to the aluminum chloride solution.
  - Adjust the pH of the mixture to a desired value (e.g., pH 7.4) by the dropwise addition of a 1 M sodium hydroxide solution. A white precipitate of aluminum phosphate will form.
- Aging:
  - Continue stirring the suspension at room temperature for 1-2 hours to allow for the aging of the precipitate.
- Washing:
  - Separate the precipitate from the solution by centrifugation (e.g., 4000 rpm for 10 minutes).
  - Discard the supernatant and resuspend the precipitate in deionized water.
  - Repeat the centrifugation and washing steps three to four times to remove any unreacted precursors and by-products.
- Drying:
  - Dry the washed precipitate in an oven at 80-100 °C overnight to obtain a fine white powder of aluminum phosphate nanoparticles.

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Experimental Protocol: Hydrothermal Synthesis of Crystalline Aluminum Phosphate

This protocol describes the hydrothermal synthesis of crystalline aluminum phosphate, which often yields materials with higher crystallinity and controlled morphology.

Materials:

- Aluminum nitrate nonahydrate ($Al(NO_3)_3 \cdot 9H_2O$)
- Phosphoric acid (H_3PO_4, 85%)
- Urea ($CO(NH_2)_2$)
- Deionized water

Procedure:

- Precursor Solution Preparation:
  - Dissolve a stoichiometric amount of aluminum nitrate nonahydrate and phosphoric acid in deionized water in a Teflon-lined stainless steel autoclave. The Al:P molar ratio is typically maintained at 1:1.
  - Add urea to the solution. Urea acts as a precipitating agent that slowly decomposes upon heating to provide a homogeneous and gradual increase in pH.
- Hydrothermal Treatment:
  - Seal the autoclave and place it in an oven.
  - Heat the autoclave to a specific temperature (e.g., 150-200 °C) and maintain it for a set duration (e.g., 12-24 hours). The pressure inside the autoclave will increase due to the heating of the solution.
- Cooling and Washing:
  - Allow the autoclave to cool down to room temperature naturally.

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- Open the autoclave and collect the white precipitate.
- Wash the product with deionized water and ethanol several times by centrifugation to remove any residual ions.

- Drying and Calcination:
  - Dry the washed product in an oven at 80 °C overnight.
  - To obtain the crystalline phase, the dried powder is often calcined in a furnace at a high temperature (e.g., 500-800 °C) for several hours.

Application as a Vaccine Adjuvant

Aluminum phosphate is widely used as an adjuvant in human vaccines to enhance the immune response to antigens.[9] Its mechanism of action is multifaceted, involving several key immunological processes.

Mechanism of Action

The adjuvant effect of aluminum phosphate is primarily attributed to two key mechanisms: the "depot effect" and the activation of the innate immune system, particularly through the NLRP3 inflammasome.

- Depot Effect: Aluminum phosphate particles form a depot at the injection site, which slowly releases the adsorbed antigen.[7][9] This sustained release prolongs the exposure of the antigen to the immune system, leading to a more robust and long-lasting immune response.
- Innate Immune System Activation: Aluminum phosphate particles are recognized by the innate immune system as a "danger signal." This leads to the recruitment of immune cells, such as macrophages and dendritic cells, to the injection site.

NLRP3 Inflammasome Signaling Pathway

A critical aspect of the innate immune response to aluminum phosphate is the activation of the NLRP3 (NOD-like receptor family, pyrin domain containing 3) inflammasome within antigen-presenting cells (APCs) like macrophages.

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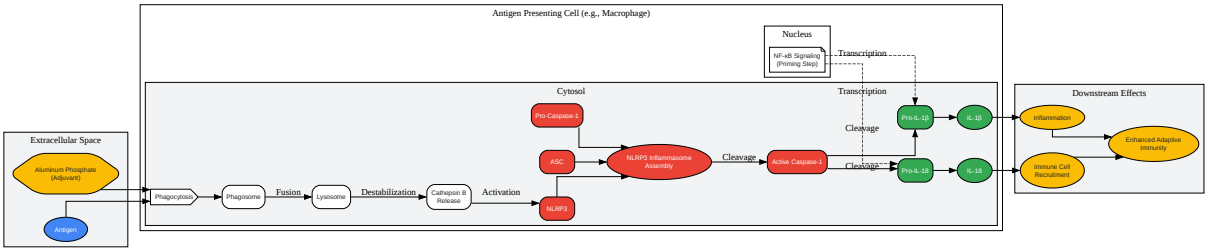

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NLRP3 inflammasome activation by aluminum phosphate.

The process begins with the phagocytosis of aluminum phosphate particles by APCs. Inside the cell, these particles can lead to lysosomal destabilization and the release of cathepsin B into the cytosol. This event triggers the assembly of the NLRP3 inflammasome, a multi-protein complex consisting of NLRP3, the adaptor protein ASC, and pro-caspase-1.[7] The assembled inflammasome leads to the cleavage and activation of caspase-1. Active caspase-1 then cleaves the precursor forms of the pro-inflammatory cytokines interleukin-1β (pro-IL-1β) and interleukin-18 (pro-IL-18) into their mature, active forms (IL-1β and IL-18).[7] The secretion of these cytokines promotes local inflammation, the recruitment of other immune cells, and ultimately enhances the adaptive immune response to the co-administered antigen.

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Application in Catalysis

Aluminum phosphate is also utilized as a solid acid catalyst and as a catalyst support in various organic reactions due to its thermal stability and acidic surface properties.

Experimental Workflow for Catalyst Characterization

To evaluate the efficacy of a synthesized aluminum phosphate catalyst, a systematic characterization workflow should be employed. This workflow typically involves assessing the physical and chemical properties of the catalyst and then evaluating its performance in a model reaction.

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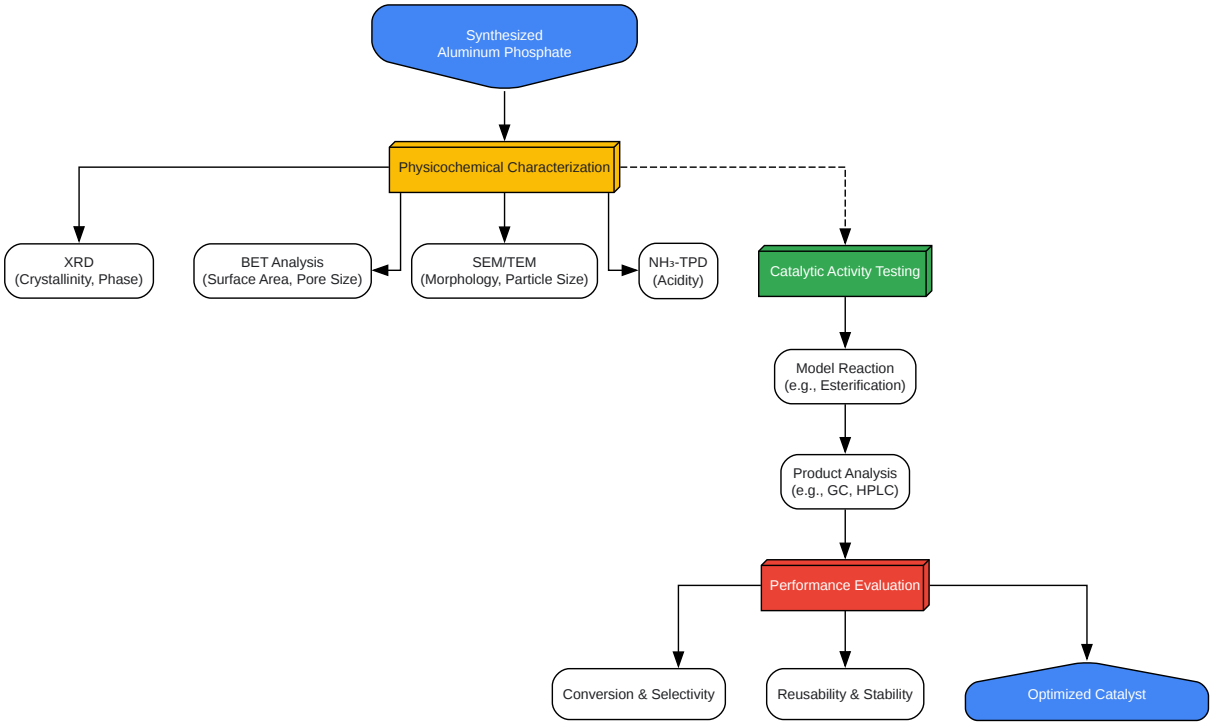

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Workflow for aluminum phosphate catalyst characterization.

Experimental Protocol: Catalytic Activity in Esterification

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This protocol outlines a method to evaluate the catalytic activity of aluminum phosphate in the esterification of a carboxylic acid with an alcohol.

Materials:

- Synthesized aluminum phosphate catalyst
- Carboxylic acid (e.g., acetic acid)
- Alcohol (e.g., n-butanol)
- Inert solvent (e.g., toluene)
- Internal standard for gas chromatography (e.g., decane)

Procedure:

- Catalyst Preparation:
  - Ensure the aluminum phosphate catalyst is activated, typically by heating under vacuum or in an inert atmosphere to remove adsorbed water.
- Reaction Setup:
  - In a round-bottom flask equipped with a reflux condenser and a magnetic stirrer, add the carboxylic acid, alcohol, and the inert solvent.
  - Add a known amount of the aluminum phosphate catalyst to the reaction mixture.
  - Add the internal standard.
- Reaction:
  - Heat the reaction mixture to the desired temperature (e.g., 100-120 °C) and maintain it for a specific reaction time (e.g., 1-5 hours), with constant stirring.
- Sampling and Analysis:
  - At regular intervals, withdraw small aliquots of the reaction mixture.

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- Cool the aliquots and analyze them using gas chromatography (GC) to determine the concentration of the reactants and the ester product.

- Data Analysis:

  - Calculate the conversion of the carboxylic acid and the selectivity for the ester product based on the GC data.

  - After the reaction, the catalyst can be recovered by filtration, washed, dried, and reused to test its stability and reusability.

Conclusion

Aluminum phosphate is a compound of significant interest in both materials science and medicine. Its well-defined chemical and physical properties, coupled with established synthesis protocols, allow for the production of materials tailored for specific applications. In the pharmaceutical industry, its role as a vaccine adjuvant is critical for enhancing immunogenicity, with the activation of the NLRP3 inflammasome being a key mechanism. In the field of catalysis, its acidic nature and stability make it a viable candidate for various organic transformations. This guide provides a foundational understanding and practical protocols to aid researchers and drug development professionals in harnessing the potential of aluminum phosphate.

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